

An In-depth Technical Guide to (R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid

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Compound of Interest

Compound Name: (R)-2-
(((Benzyloxy)carbonyl)amino)buta
noic acid

Cat. No.: B554554

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This technical guide provides a comprehensive overview of (R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid, a key building block in synthetic organic chemistry, particularly in the field of peptide synthesis. This document is intended for researchers, scientists, and professionals in drug development and related disciplines.

Chemical Identity and Identifiers

(R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid, also known by its synonym Z-D-Abu-OH, is a protected form of the non-proteinogenic amino acid (R)-2-aminobutanoic acid. The benzyloxycarbonyl (Cbz or Z) group serves as a crucial protecting group for the amine functionality, preventing unwanted side reactions during peptide coupling steps.

Table 1: Chemical Identifiers for (R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid^[1]

Identifier	Value
CAS Number	2900-20-1
Molecular Formula	C12H15NO4
Molecular Weight	237.25 g/mol
IUPAC Name	(2R)-2-(phenylmethoxycarbonylamino)butanoic acid
Synonyms	Z-D-Abu-OH, Cbz-D-2-aminobutanoic acid
PubChem CID	10911567
InChI	InChI=1S/C12H15NO4/c1-2-10(11(14)15)13-12(16)17-8-9-6-4-3-5-7-9/h3-7,10H,2,8H2,1H3,(H,13,16)(H,14,15)/t10-/m1/s1
InChIKey	SZQMTCSQWUYUML-SNVBAGLBSA-N
Canonical SMILES	CC--INVALID-LINK--NC(=O)OCC1=CC=CC=C1

Physicochemical Properties

The physicochemical properties of **(R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid** are essential for its handling, storage, and application in chemical syntheses. The data presented below is primarily based on computational models.

Table 2: Computed Physicochemical Properties[1]

Property	Value
XLogP3	2.1
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	6
Exact Mass	237.100108 g/mol
Monoisotopic Mass	237.100108 g/mol
Topological Polar Surface Area	75.6 Å ²
Heavy Atom Count	17
Complexity	261

Synthesis and Experimental Protocols

The synthesis of **(R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid** typically involves the protection of the amino group of (R)-2-aminobutanoic acid with benzyl chloroformate under basic conditions. This is a standard procedure in peptide chemistry, often referred to as the Schotten-Baumann reaction.

General Synthetic Protocol

Materials:

- (R)-2-aminobutanoic acid
- Benzyl chloroformate (Cbz-Cl)
- Sodium hydroxide (NaOH) or other suitable base
- Dioxane or other suitable solvent
- Water

- Hydrochloric acid (HCl) for acidification
- Ethyl acetate for extraction
- Anhydrous magnesium sulfate or sodium sulfate for drying

Procedure:

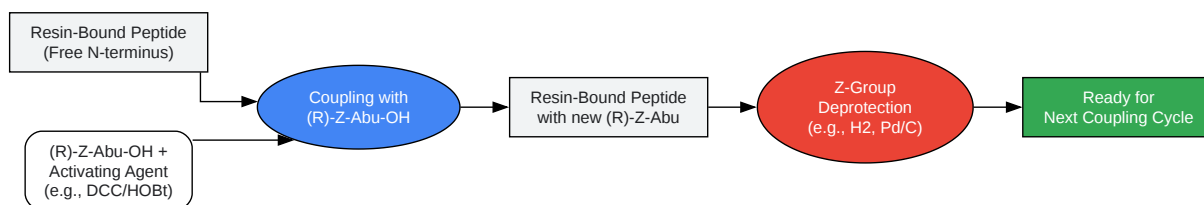
- **Dissolution:** (R)-2-aminobutanoic acid is dissolved in an aqueous solution of sodium hydroxide. The solution is cooled in an ice bath.
- **Protection Reaction:** Benzyl chloroformate is added dropwise to the cooled solution while maintaining the basic pH (around 9-10) by the concurrent addition of a sodium hydroxide solution. The reaction is stirred vigorously for a few hours at low temperature and then allowed to warm to room temperature.
- **Workup:** The reaction mixture is washed with a nonpolar solvent like ether to remove any unreacted benzyl chloroformate. The aqueous layer is then acidified to a pH of approximately 2 with dilute hydrochloric acid, leading to the precipitation of the product.
- **Extraction and Purification:** The precipitated product is extracted with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield the crude product.
- **Recrystallization:** The crude product can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane.

Role in Peptide Synthesis

(R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid is a valuable building block in solid-phase peptide synthesis (SPPS) and solution-phase peptide synthesis. The Cbz group provides robust protection of the alpha-amino group, which can be removed under specific conditions, typically through catalytic hydrogenation.

Workflow in Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates the general workflow of incorporating a Z-protected amino acid into a growing peptide chain during SPPS.



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Workflow for incorporating a Z-protected amino acid in SPPS.

Safety and Handling

While a specific, detailed Material Safety Data Sheet (MSDS) for **(R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid** is not readily available in the public domain, information from structurally similar compounds suggests that it should be handled with care in a laboratory setting.

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ventilation: Use in a well-ventilated area or under a chemical fume hood.
- Inhalation: Avoid inhaling dust or vapors.
- Skin and Eye Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

(R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid is a fundamental reagent for the synthesis of peptides and other complex organic molecules. Its well-established chemistry and the stability of the benzyloxycarbonyl protecting group make it a reliable choice for researchers in drug discovery and development. Proper handling and adherence to standard laboratory safety protocols are essential when working with this compound.

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References

- 1. (R)-2-(((Benzyloxy)carbonyl)amino)butanoic acid | C₁₂H₁₅NO₄ | CID 10911567 - PubChem [pubchem.ncbi.nlm.nih.gov]
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